

Technical Guide: Handling, Storage, and Synthetic Applications of 5-Methoxymethoxyquinoline

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Compound of Interest

Compound Name: 5-Methoxymethoxyquinoline

Cat. No.: B8504616

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Abstract: This document provides comprehensive guidelines and application protocols for **5-Methoxymethoxyquinoline**. As a synthetic intermediate, this compound features a 5-hydroxyquinoline core protected by a methoxymethyl (MOM) ether. This structure is of significant interest to researchers in organic synthesis and drug development, where the temporary masking of a phenolic hydroxyl group is necessary to perform selective modifications on other parts of the quinoline scaffold. This guide details best practices for safe handling, appropriate storage conditions, and a representative protocol for the deprotection of the MOM group, a key synthetic transformation.

A Note on Safety Data: As of the date of this publication, a specific CAS number and Safety Data Sheet (SDS) for **5-Methoxymethoxyquinoline** are not indexed in major public chemical databases. Therefore, the safety, handling, and storage guidelines presented herein are based on the well-documented chemistry of the quinoline nucleus and the methoxymethyl (MOM) protecting group, with direct reference to close structural analogs such as 5-methoxyquinoline and other substituted quinolines. Users must conduct their own risk assessment and handle this compound with the caution appropriate for a novel chemical of its class.

Physicochemical Properties and Hazard Assessment

5-Methoxymethoxyquinoline is a derivative of 5-hydroxyquinoline, where the phenolic proton is replaced by a MOM group. This modification significantly alters its chemical reactivity, particularly its nucleophilicity and acidity, making it a valuable intermediate in multi-step syntheses.

Table 1: Physicochemical and Safety Profile of **5-Methoxymethoxyquinoline**

Property	Value / Information
IUPAC Name	5-(Methoxymethoxy)quinoline
Molecular Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol
Appearance	Predicted to be a liquid or low-melting solid, potentially brown or yellow oil, based on analogs like 5-Methoxyquinoline.[1]
Solubility	Expected to be soluble in common organic solvents (e.g., Dichloromethane, THF, Ethyl Acetate) and sparingly soluble in water.
Predicted GHS Hazards	Based on analogous quinoline structures, the following hazards should be assumed[2][3][4]: • H302: Harmful if swallowed. • H315: Causes skin irritation. • H319: Causes serious eye irritation. • H335: May cause respiratory irritation.
Incompatible Materials	Strong oxidizing agents, strong acids (which can cleave the MOM ether), and Lewis acids.[5][6]

Laboratory Handling and Personal Protective Equipment (PPE)

Given the predicted hazard profile, cautious handling in a controlled laboratory environment is mandatory. The primary routes of exposure to mitigate are inhalation, skin contact, and eye contact.

Engineering Controls

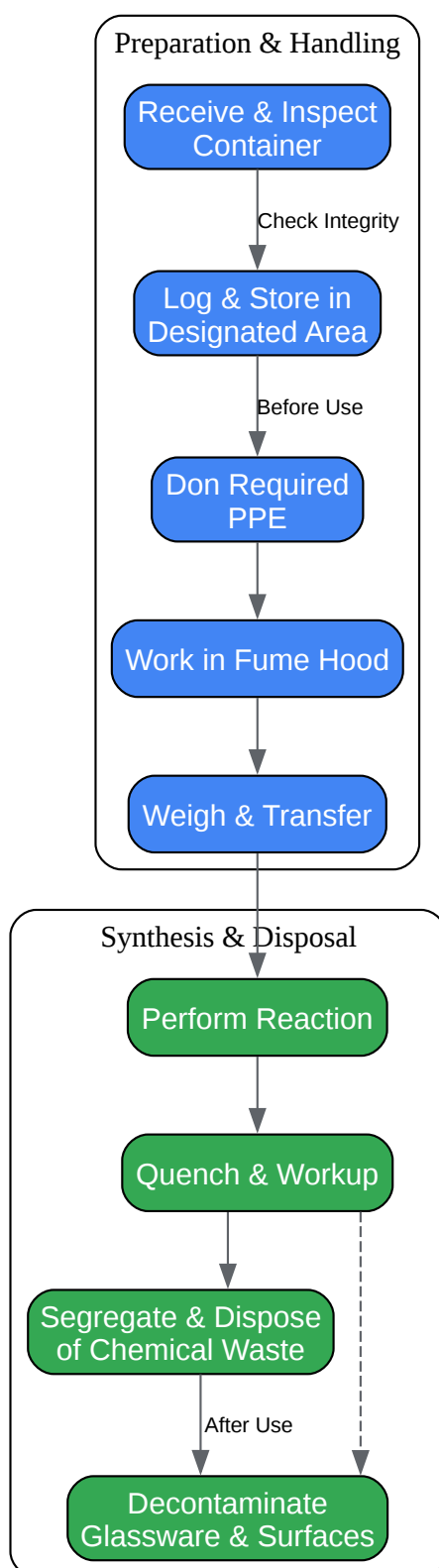
All handling of **5-Methoxymethoxyquinoline**, including weighing, transferring, and use in reactions, should be conducted within a certified chemical fume hood.[4] This is the principal method for preventing inhalation of vapors or aerosols.

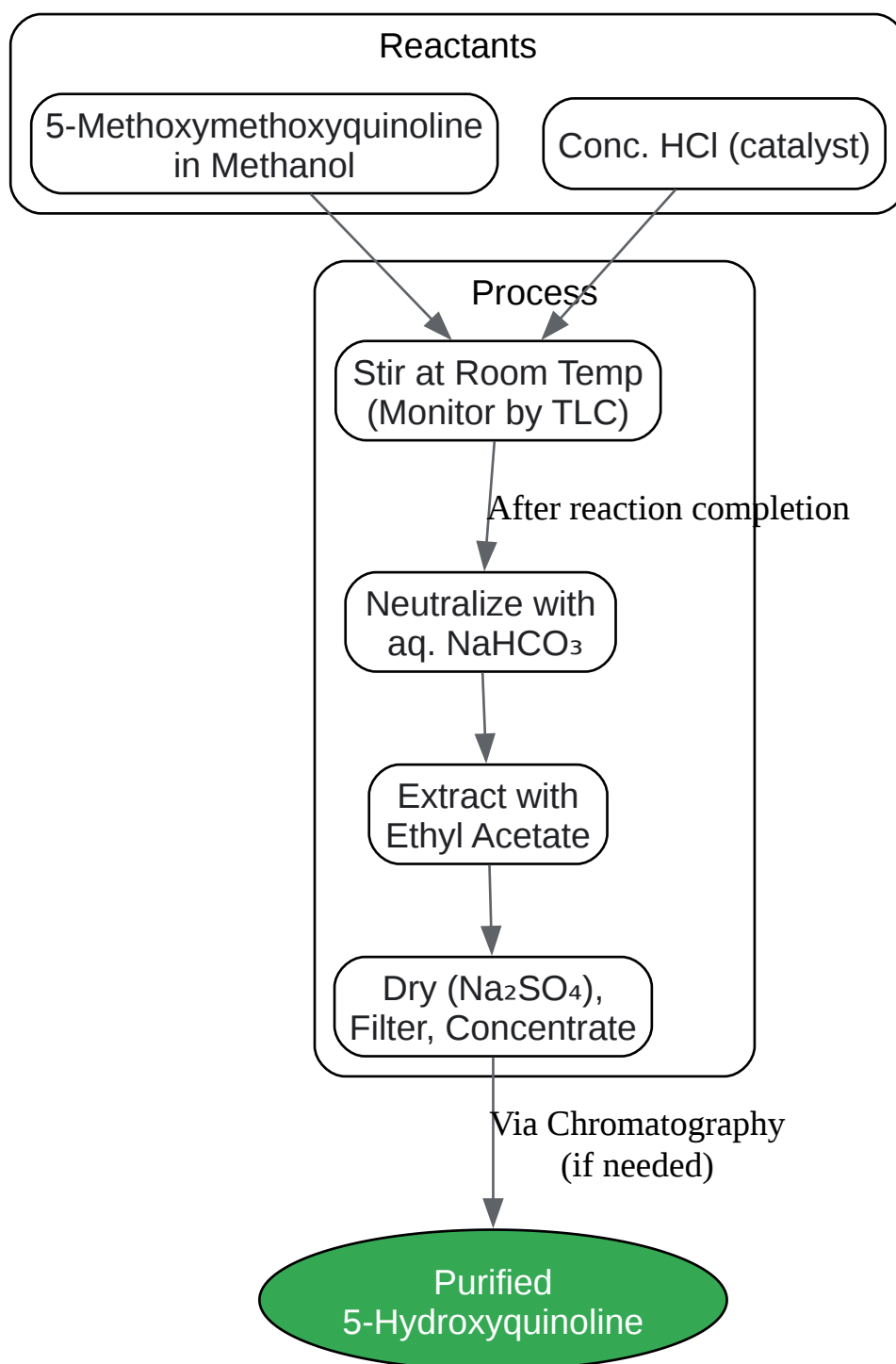
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for safe handling:

- **Eye Protection:** Chemical safety glasses with side shields or, for greater protection against splashes, tightly fitting goggles are required. A face shield should be used when handling larger quantities (>50 g) or during operations with a high splash risk.[3]
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber, must be worn. Gloves should be inspected for defects before use and replaced immediately if contamination or damage occurs. Use proper glove removal technique to avoid skin contact.[3]
- **Skin and Body Protection:** A standard laboratory coat must be worn and kept fastened. For operations with a significant risk of splashing, a chemically resistant apron over the lab coat is recommended.

The following diagram outlines the standard workflow for handling this chemical in a laboratory setting.





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Sources

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